

Optimizing RMC-4550 concentration for IC50 determination

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Compound of Interest

Compound Name: RMC-4550
CAS No.: 2172651-73-7
Cat. No.: B610504

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RMC-4550 IC50 Determination: Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions for researchers utilizing **RMC-4550** in IC50 determination experiments.

Troubleshooting Guide

This guide addresses common issues encountered during IC50 determination with **RMC-4550**.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Frequently Asked Questions (FAQs)

1. What is the mechanism of action of **RMC-4550**?

RMC-4550 is a potent and selective allosteric inhibitor of SHP2 (Src homology region 2 domain-containing phosphatase 2).[4] SHP2 is a protein tyrosine phosphatase that plays a positive regulatory role in the RAS/MAPK signaling pathway.[4] By binding to an allosteric pocket, **RMC-4550** stabilizes SHP2 in an inactive conformation, thereby preventing its signaling activity and inhibiting downstream pathways like the RAS/MAPK pathway that are critical for cell proliferation and survival.[4][5]

2. Which signaling pathway does **RMC-4550** target?

RMC-4550 targets the SHP2-mediated activation of the RAS/MAPK signaling pathway.[5][6] This pathway is frequently hyperactivated in various cancers due to mutations in upstream receptor tyrosine kinases (RTKs), RAS, or other components.

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References

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